

Nsd3-IN-2: A Technical Guide to its Impact on Gene Transcription

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Compound of Interest

Compound Name: Nsd3-IN-2

Cat. No.: B11580140

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Core Summary

Nsd3-IN-2, also identified as compound C6, is a potent inhibitor of the nuclear receptor-binding SET domain protein 3 (NSD3), a histone methyltransferase implicated in various cancers. This technical guide provides a comprehensive overview of **Nsd3-IN-2**'s mechanism of action, its impact on gene transcription, and detailed experimental protocols for its characterization. By inhibiting the catalytic activity of NSD3, **Nsd3-IN-2** modulates histone H3 lysine 36 (H3K36) methylation, a critical epigenetic mark for active transcription, thereby offering a promising avenue for therapeutic intervention in NSD3-driven malignancies.

Quantitative Data Summary

The following table summarizes the key quantitative data reported for **Nsd3-IN-2** (compound C6).

Parameter	Value	Cell Lines	Conditions	Reference
IC50	17.97 μ M	N/A (Biochemical Assay)	In vitro NSD3 inhibition	[1]
Cell Growth Inhibition	Effective	H460, H1299, H1650 (Non-small cell lung cancer)	50 μ M; 7-16 days	[1]
H3K36me3 Inhibition	Observed	H460, H1299, H1560 (Non-small cell lung cancer)	30 μ M; 48 hours	[1]

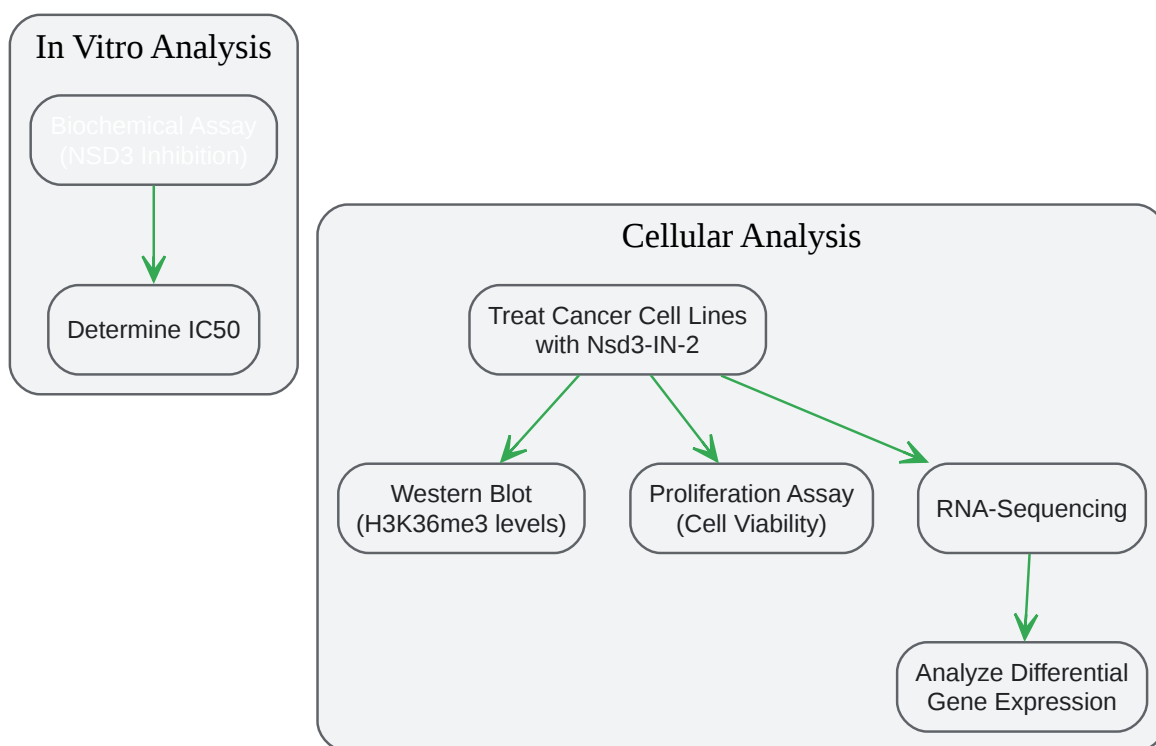
Mechanism of Action: Impact on Gene Transcription

NSD3 is a histone methyltransferase that specifically catalyzes the di- and tri-methylation of histone H3 at lysine 36 (H3K36me2/3). These methylation marks are predominantly associated with actively transcribed gene bodies and are crucial for regulating gene expression. **Nsd3-IN-2**, by inhibiting the catalytic SET domain of NSD3, prevents the deposition of these marks.

The reduction in H3K36me3 levels upon treatment with **Nsd3-IN-2** disrupts the normal transcriptional program.[1] This can lead to the downregulation of oncogenes that are dependent on NSD3-mediated H3K36 methylation for their expression. The observed anti-proliferative effects in non-small cell lung cancer cell lines suggest that the genes regulated by NSD3 are critical for cancer cell survival and proliferation.[1]

Signaling Pathways

The inhibition of NSD3 by **Nsd3-IN-2** can be visualized as an interruption of the epigenetic regulation of gene expression. The following diagram illustrates the simplified signaling pathway.



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References

- 1. medchemexpress.com [medchemexpress.com]
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